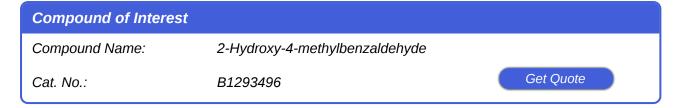


Synthesis of 2-Hydroxy-4-methylbenzaldehyde: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental protocols for the synthesis of **2-Hydroxy-4-methylbenzaldehyde**, a valuable intermediate in the fields of pharmaceuticals, fragrances, and materials science. The protocols outlined below are based on established chemical transformations, including the Duff reaction and a modified formylation procedure.

Introduction

2-Hydroxy-4-methylbenzaldehyde, also known as 4-methylsalicylaldehyde, is an aromatic aldehyde characterized by a hydroxyl and a methyl group on the benzene ring. This substitution pattern makes it a versatile precursor for the synthesis of more complex molecules, including coumarins, Schiff bases, and other heterocyclic compounds with potential biological activity. The selection of a synthetic route often depends on the availability of starting materials, desired scale, and safety considerations. This document details two common methods for its preparation.

Data Summary

The following table summarizes key quantitative data associated with the synthesis of **2-Hydroxy-4-methylbenzaldehyde**.



Parameter	Value	Source
Molecular Formula	C ₈ H ₈ O ₂	[1]
Molecular Weight	136.15 g/mol	[1][2]
Melting Point	60-61 °C	[3]
55.8 °C	[4]	
Yield (Duff Reaction)	29%	[4]
Spectroscopic Data	NMR, FTIR, Raman, MS	[2]

Experimental Protocols

Two primary methods for the synthesis of **2-Hydroxy-4-methylbenzaldehyde** are the Duff reaction and a tin tetrachloride-mediated formylation of p-cresol.

Method 1: Formylation of p-Cresol using Tin Tetrachloride and Paraformaldehyde

This protocol describes the synthesis of **2-hydroxy-4-methylbenzaldehyde** starting from p-cresol.

Materials:

- p-Cresol
- Toluene
- Tin tetrachloride (SnCl₄)
- Tri-N-butylamine
- Paraformaldehyde
- Hydrochloric acid (2N)
- Ether



- Brine
- Magnesium sulfate (MgSO₄), anhydrous
- Nitrogen gas supply
- Heating mantle and stirrer
- Standard laboratory glassware for reaction, extraction, and filtration

Procedure:[3]

- To a solution of toluene (200 ml) containing p-cresol (108 g) under a nitrogen atmosphere, add tin tetrachloride (26 g) and tri-N-butylamine (54 g).
- Stir the mixture at room temperature for 20 minutes.
- Add paraformaldehyde (66 g) to the solution.
- Heat the reaction mixture at 100° C for 8 hours.
- After cooling to room temperature, pour the reaction mixture into water (500 ml) and acidify to pH 2 with 2N hydrochloric acid.
- Extract the product with ether.
- Wash the ether extract with brine, dry over anhydrous magnesium sulfate (MgSO₄), and filter.
- Evaporate the solvent to yield **2-hydroxy-4-methylbenzaldehyde**.
- The product can be further purified by recrystallization.

Method 2: The Duff Reaction

The Duff reaction is a classic method for the ortho-formylation of phenols using hexamethylenetetramine.[5]

Materials:



- p-Cresol
- Hexamethylenetetramine (HMTA)
- · Anhydrous glycerol
- Glyceroboric acid
- Sulfuric acid (dilute)
- Steam distillation apparatus

Procedure:[4]

- Combine p-cresol, hexamethylenetetramine, anhydrous glycerol, and glyceroboric acid in a reaction flask.
- Heat the mixture to 150-160 °C. The reaction is typically complete within two to three hours.
- After the reaction is complete, treat the mixture with dilute sulfuric acid.
- Isolate the product, **2-hydroxy-4-methylbenzaldehyde**, by steam distillation. This method often yields a nearly pure product without the need for bisulfite extraction.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **2-Hydroxy-4-methylbenzaldehyde** via the formylation of p-cresol using tin tetrachloride.



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Caption: Workflow for the synthesis of **2-Hydroxy-4-methylbenzaldehyde**.



Concluding Remarks

The protocols described provide effective methods for the laboratory-scale synthesis of **2- Hydroxy-4-methylbenzaldehyde**. The choice between the modified formylation and the Duff reaction may depend on factors such as reagent availability, desired yield, and familiarity with the techniques. As with all chemical syntheses, appropriate safety precautions should be taken, including the use of personal protective equipment and working in a well-ventilated fume hood.

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